

Application Note: 4-(Propan-2-yloxy)butanoic Acid in Functional Polymer Design

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Compound of Interest

Compound Name: 4-(Propan-2-yloxy)butanoic acid

CAS No.: 1017026-56-0

Cat. No.: B3374050

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Executive Summary

4-(Propan-2-yloxy)butanoic acid (CAS: Non-fluorinated analog distinct from PFAS) is a versatile bifunctional building block characterized by a terminal carboxylic acid and a hydrophobic isopropyl ether tail. Unlike simple aliphatic acids (e.g., valeric acid), the internal ether linkage introduces rotational flexibility, while the terminal isopropyl group provides steric bulk and tunable hydrophobicity.

In polymer synthesis, this reagent is primarily utilized as:

- A Precision End-Capping Agent: To tune the Hydrophilic-Lipophilic Balance (HLB) of biodegradable polyesters (PLA/PLGA) without inducing crystallization.
- A Thermoresponsive Side-Chain Precursor: For grafting onto polyols (PVA, Chitosan) to engineer Lower Critical Solution Temperature (LCST) behavior.
- A Solubilizing Linker: In antibody-drug conjugates (ADCs) and polymer-drug conjugates, replacing rigid linkers to improve solubility.

Chemical Profile & Reactivity

Property	Description	Relevance to Synthesis
Structure		Amphiphilic: Isopropyl (hydrophobic) + Ether (hydrophilic/flexible) + Acid (reactive).
Reactivity	Carboxylic Acid	Reacts with alcohols (esterification), amines (amidation), and epoxides.
Solubility	Soluble in DCM, THF, Ethanol	Compatible with standard organic polymerization solvents.
Stability	Stable Ether Linkage	Resistant to hydrolysis, unlike ester-based side chains.

Safety & Regulatory Advisory (Critical):

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Distinction from PFAS: Do NOT confuse this molecule with Perfluoro-4-isopropoxybutanoic acid (a GenX/PFAS related compound). The protocol below refers strictly to the non-fluorinated, hydrogenated organic acid.

Application 1: Precision End-Capping of PLGA/PLA

Context: In drug delivery, the terminal hydroxyl group of Poly(lactic-co-glycolic acid) (PLGA) is often too hydrophilic, leading to "burst release" of encapsulated hydrophobic drugs. Capping with simple alkyl chains (e.g., lauric acid) can cause crystallization. Solution: **4-(Propan-2-yloxy)butanoic acid** provides a "soft" hydrophobic cap. The ether linkage disrupts crystalline packing, maintaining the amorphous nature of the polymer while increasing hydrophobicity to retard water infiltration.

Protocol: Steglich Esterification End-Capping

Objective: Functionalize the hydroxyl terminus of PLGA (Mn ~10 kDa).

Materials:

- PLGA-OH (10 g, ~1 mmol -OH)
- **4-(Propan-2-yloxy)butanoic acid** (1.5 eq, 219 mg)
- DCC (N,N'-Dicyclohexylcarbodiimide) (1.5 eq)
- DMAP (4-Dimethylaminopyridine) (0.1 eq)
- Dichloromethane (DCM, Anhydrous)

Step-by-Step Methodology:

- Dissolution: Dissolve 10 g of PLGA-OH in 50 mL of anhydrous DCM under nitrogen atmosphere.
- Activation: Add **4-(Propan-2-yloxy)butanoic acid** (1.5 eq) and DMAP (0.1 eq) to the solution. Stir for 10 minutes.
- Coupling: Cool the reaction to 0°C. Dropwise add a solution of DCC (1.5 eq) in 5 mL DCM.
- Reaction: Allow to warm to room temperature and stir for 24 hours. The urea byproduct will precipitate.
- Purification:
 - Filter off the dicyclohexylurea (DCU) precipitate.
 - Precipitate the polymer into cold diethyl ether/methanol (90:10 v/v).
 - Re-dissolve in DCM and re-precipitate (Repeat 2x).
- Drying: Vacuum dry at 40°C for 48 hours.

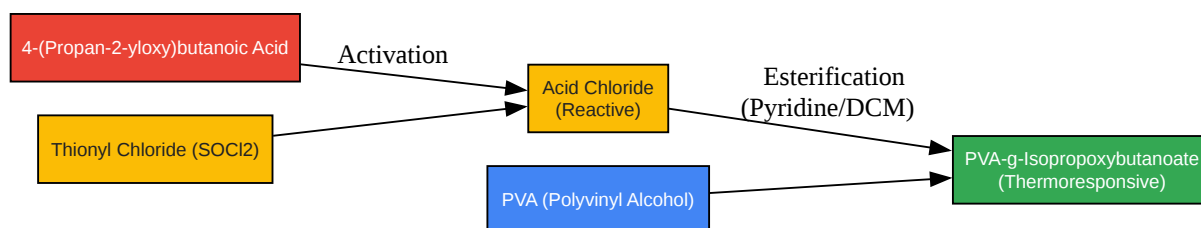
Validation:

- ¹H-NMR: Look for the disappearance of the terminal hydroxymethyl signal and the appearance of the isopropyl methyl doublet at ppm.

Application 2: Synthesis of Thermoresponsive Graft Copolymers

Context: Polymers with isopropyl groups often exhibit LCST behavior (e.g., PNIPAM). Grafting **4-(Propan-2-yloxy)butanoic acid** onto a hydrophilic backbone (like Polyvinyl Alcohol - PVA) creates a polymer with a tunable transition temperature for injectable hydrogels.

Workflow Diagram (Graphviz)



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Figure 1: Synthetic pathway for grafting the ether-acid onto a PVA backbone to induce thermoresponsiveness.

Protocol: Acid Chloride Grafting

- Activation: Reflux **4-(Propan-2-yloxy)butanoic acid** in excess Thionyl Chloride () for 2 hours. Remove excess under vacuum to yield the acid chloride.

- Solubilization: Dissolve PVA (completely hydrolyzed) in dry N-Methyl-2-pyrrolidone (NMP) at 80°C.
- Grafting: Cool to 60°C. Add Pyridine (acid scavenger) followed by the dropwise addition of the acid chloride.
- Workup: Precipitate into acetone. Dialyze against water for 3 days to remove salts and solvents.

Application 3: Linker for Polymer-Drug Conjugates

Context: Many drug linkers are rigid (e.g., glycine spacers). The 4-carbon ether chain of this molecule mimics the structure of GABA but with an ether interruption, providing high flexibility. This reduces steric hindrance when enzymes (esterases) attempt to cleave the drug from the polymer backbone.

Mechanism:

The ether oxygen in the chain increases water solubility compared to a pure alkyl chain (like valeric acid), improving the overall solubility of the conjugate.

References

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Sources

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